

# A Comprehensive Technical Guide to the Physicochemical Properties of Rutin Hydrate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Rutin hydrate

Cat. No.: B162542

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This in-depth technical guide provides a detailed overview of the core physicochemical properties of **Rutin hydrate**, a flavonoid glycoside of significant interest in pharmaceutical and nutraceutical research. This document synthesizes critical data on its structural, physical, and spectral characteristics, offering a valuable resource for formulation development, analytical method design, and mechanistic studies.

## General and Structural Characteristics

**Rutin hydrate**, also known as rutoside, is the glycoside formed between the flavonol quercetin and the disaccharide rutinose. It is a prominent natural flavonoid found in a variety of plants, including buckwheat, citrus fruits, and asparagus. Its chemical structure plays a pivotal role in its biological activities, which include antioxidant, anti-inflammatory, neuroprotective, and cardioprotective effects.

Property	Value
Chemical Name	2-(3,4-dihydroxyphenyl)-5,7-dihydroxy-3-[[6-O-(6-deoxy- $\alpha$ -L-mannopyranosyl)- $\beta$ -D-glucopyranosyl]oxy]-4H-1-benzopyran-4-one hydrate
Synonyms	Rutoside, Quercetin-3-O-rutinoside, Sophorin, Vitamin P
Molecular Formula	C <sub>27</sub> H <sub>30</sub> O <sub>16</sub> · xH <sub>2</sub> O (commonly found as a trihydrate)
Molecular Weight	610.52 g/mol (anhydrous)
CAS Number	153-18-4 (anhydrous), 207671-50-9 (hydrate)

## Physical and Chemical Properties

The physical and chemical properties of **Rutin hydrate** are crucial for its handling, formulation, and bioavailability. These properties are summarized in the table below.

Property	Value
Appearance	Light yellow to greenish-yellow crystalline powder[1][2]
Melting Point	195 °C (decomposes)[1][3][4]
pKa	6.17 ± 0.40 (Predicted)[2][3][5]
LogP	-2.020 (estimated)[2]
Stability	Stable under recommended storage conditions (cool, dry, dark place).[6] Hygroscopic and sensitive to light.[2][3]

## Solubility Profile

The solubility of **Rutin hydrate** is a critical factor influencing its absorption and therapeutic efficacy. It is poorly soluble in water, which presents a challenge for oral formulation.

Solvent	Solubility
Water (cold)	0.012% (0.12 mg/mL)[3]
Water (boiling)	0.5% (5 mg/mL)[3]
Ethanol	Slightly soluble[3]
Methanol	Soluble (1 g in 7 mL)[3]
Dimethyl Sulfoxide (DMSO)	25-40 mg/mL[3][7]
Pyridine	Soluble[1]
Chloroform	Insoluble[1]

## Spectral Data

Spectroscopic data are essential for the identification, quantification, and structural elucidation of **Rutin hydrate**.

Technique	Key Data
UV-Vis Spectroscopy ( $\lambda_{\text{max}}$ )	In Methanol: 257-258 nm and 359-361 nm[3][7][8]
Infrared (IR) Spectroscopy (KBr, $\text{cm}^{-1}$ )	3400 (O-H), 1670 (C=O), 1620, 1520, 1470 (aromatic C=C)[3]
$^1\text{H}$ NMR Spectroscopy (DMSO- $\text{d}_6$ , $\delta$ ppm)	Characteristic peaks for the aromatic protons of the quercetin backbone and the sugar moieties.
$^{13}\text{C}$ NMR Spectroscopy (DMSO- $\text{d}_6$ , $\delta$ ppm)	Characteristic peaks for the carbons of the flavonoid skeleton and the rutinoside group.[9]

## Experimental Protocols

## Determination of Melting Point (USP <741> Class I Method)

Objective: To determine the temperature range over which **Rutin hydrate** melts.

Methodology:

- Sample Preparation: A small quantity of finely powdered, dry **Rutin hydrate** is packed into a capillary tube to a height of 2.5-3.5 mm.
- Apparatus: A calibrated melting point apparatus consisting of a heated block and a thermometer or a digital temperature sensor.
- Procedure: a. The capillary tube is placed in the heating block. b. The temperature is raised at a rate of approximately 3°C per minute until it is about 30°C below the expected melting point. c. The heating rate is then slowed to 1-2°C per minute. d. The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which it is completely molten are recorded as the melting range.

## Determination of Solubility (Shake-Flask Method)

Objective: To determine the saturation solubility of **Rutin hydrate** in a specific solvent.

Methodology:

- Procedure: a. An excess amount of **Rutin hydrate** is added to a known volume of the solvent in a sealed flask. b. The flask is agitated (e.g., in a shaker bath) at a constant temperature for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached. c. The suspension is then filtered to remove the undissolved solid. d. The concentration of **Rutin hydrate** in the clear filtrate is determined using a suitable analytical method, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).

## UV-Vis Spectrophotometry for Quantification

Objective: To determine the concentration of **Rutin hydrate** in a solution.

Methodology:

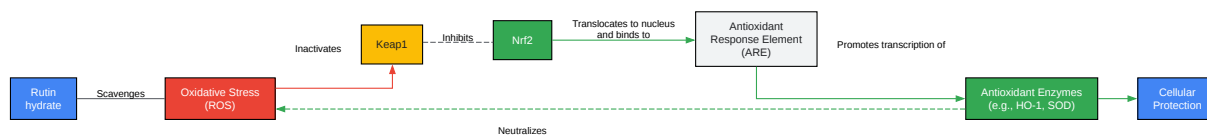
- **Preparation of Standard Solutions:** A series of standard solutions of **Rutin hydrate** of known concentrations are prepared in a suitable solvent (e.g., methanol).
- **Sample Preparation:** The sample containing **Rutin hydrate** is dissolved in the same solvent and diluted to a concentration that falls within the range of the standard solutions.
- **Measurement:** The absorbance of the standard solutions and the sample solution is measured at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ), which is approximately 257 nm or 359 nm for Rutin in methanol.[8]
- **Quantification:** A calibration curve is constructed by plotting the absorbance of the standard solutions against their concentrations. The concentration of **Rutin hydrate** in the sample is then determined from its absorbance using the calibration curve.

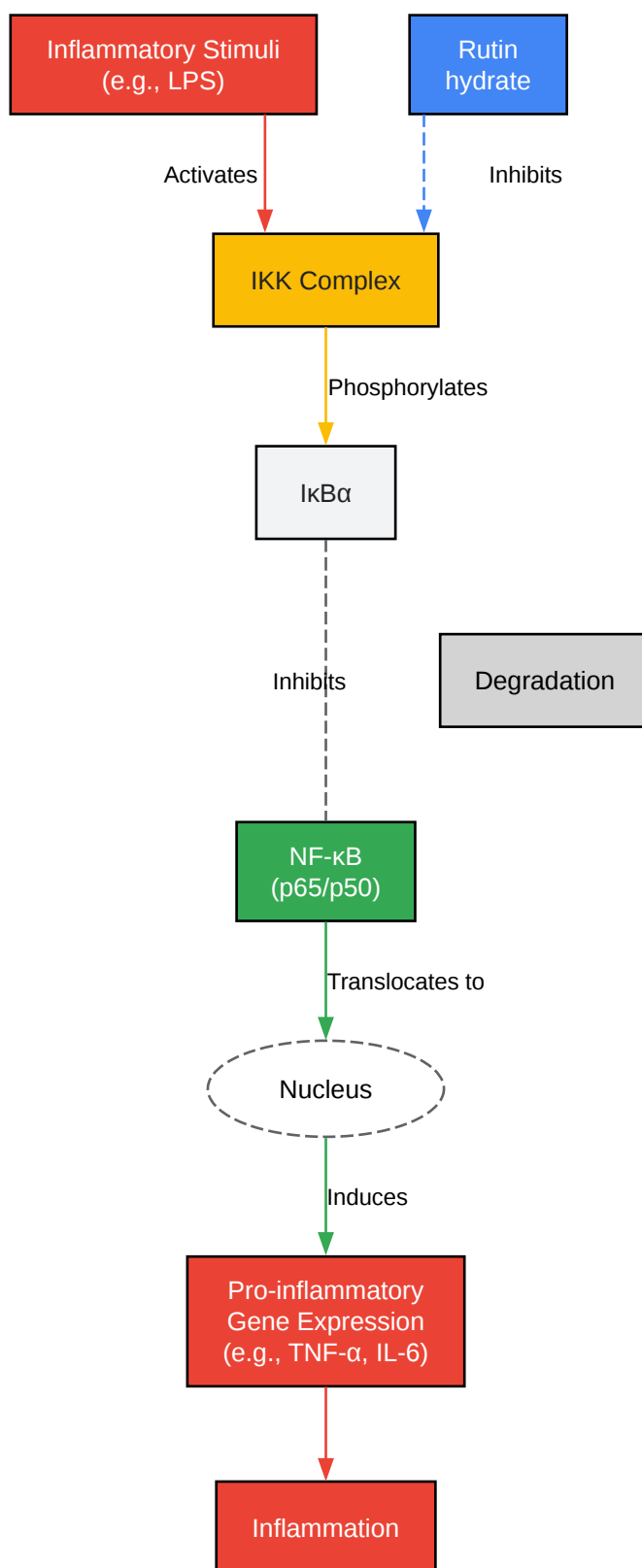
## Signaling Pathways and Biological Activity

**Rutin hydrate** exerts its biological effects by modulating various cellular signaling pathways. Its antioxidant and anti-inflammatory properties are of particular interest.

### Antioxidant Activity via the Nrf2 Signaling Pathway

**Rutin hydrate** is a potent antioxidant that can scavenge free radicals and upregulate endogenous antioxidant defense mechanisms. A key pathway involved is the Keap1-Nrf2 pathway.





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## References

- 1. mdpi.com [mdpi.com]
- 2. Rutin Protects Fibroblasts from UVA Radiation through Stimulation of Nrf2 Pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. Rutin, A Natural Flavonoid Protects PC12 Cells Against Sodium Nitroprusside-Induced Neurotoxicity Through Activating PI3K/Akt/mTOR and ERK1/2 Pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Rutin activates the MAPK pathway and BDNF gene expression on beta-amyloid induced neurotoxicity in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. scribd.com [scribd.com]
- 8. Rutin protects t-butyl hydroperoxide-induced oxidative impairment via modulating the Nrf2 and iNOS activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]
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Address: 3281 E Guasti Rd

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